

# Technical Guide: Safety Data for 2-Amino-6-chlorobenzoyl chloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Amino-6-chlorobenzoyl chloride

Cat. No.: B1390120

[Get Quote](#)

Disclaimer: Comprehensive safety data, including a full Safety Data Sheet (SDS), for **2-Amino-6-chlorobenzoyl chloride** (CAS: 227328-16-7) is not readily available in the public domain based on the conducted searches. The following information has been compiled from limited sources for the target compound and supplemented with data from the SDS of the closely related compound, 2-Chlorobenzoyl chloride (CAS: 609-65-4). This guide should be used for informational purposes only, and a comprehensive risk assessment should be conducted by qualified professionals before handling this chemical. All safety precautions should be based on a formally sourced SDS for **2-Amino-6-chlorobenzoyl chloride** if one can be obtained.

## Chemical Identification

Identifier	Value	Source
Chemical Name	2-Amino-6-chlorobenzoyl chloride	Chemsoc[1]
CAS Number	227328-16-7	Chemsoc[1]
Molecular Formula	C7H5Cl2NO	Chemsoc[1]
Molecular Weight	190.027 g/mol	Chemsoc[1]
Synonyms	Benzoyl chloride, 2-amino-6-chloro-	Chemsoc[1]

## Hazard Identification and Classification

No specific GHS classification was found for **2-Amino-6-chlorobenzoyl chloride**. The following data is for the surrogate, 2-Chlorobenzoyl chloride, and should be treated as indicative.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage. <a href="#">[2]</a>
Corrosive to Metals	1	H290: May be corrosive to metals.

Signal Word: Danger[\[3\]](#)

Hazard Pictograms:

- Corrosion

## First-Aid Measures

The following first-aid measures are based on data for 2-Chlorobenzoyl chloride and are provided as general guidance.

Exposure Route	First-Aid Measures
Inhalation	Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER or doctor.[2]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Call a physician immediately.[2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call an ophthalmologist.[2]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a physician immediately.[2]

## Handling and Storage

Aspect	Recommendations
Handling	Wear protective gloves/protective clothing/eye protection/face protection. Wash skin thoroughly after handling. Do not eat, drink or smoke when using this product.[2][5]
Storage	Store locked up. Keep container tightly closed in a dry and well-ventilated place.[2][5] Keep away from heat, sparks, and open flames.[5]

## Physical and Chemical Properties

Limited data is available for **2-Amino-6-chlorobenzoyl chloride**. The following table includes available data for the target compound and surrogate.

Property	Value	Compound
Molecular Weight	190.027 g/mol	2-Amino-6-chlorobenzoyl chloride[1]
PSA	43.09000	2-Amino-6-chlorobenzoyl chloride[1]
LogP	2.88240	2-Amino-6-chlorobenzoyl chloride[1]
Melting Point	-4 - -3 °C	2-Chlorobenzoyl chloride[6]
Boiling Point	238 °C	2-Chlorobenzoyl chloride[6]
Flash Point	124 °C	2-Chlorobenzoyl chloride[6]
Density	1.382 g/mL at 25 °C	2-Chlorobenzoyl chloride[7]

## Toxicological Information

No specific toxicological data was found for **2-Amino-6-chlorobenzoyl chloride**. The following is for 2-Chlorobenzoyl chloride.

To the best of our knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[2] Material is extremely destructive to tissues of the mucous membranes and upper respiratory tract, eyes, and skin.[8]

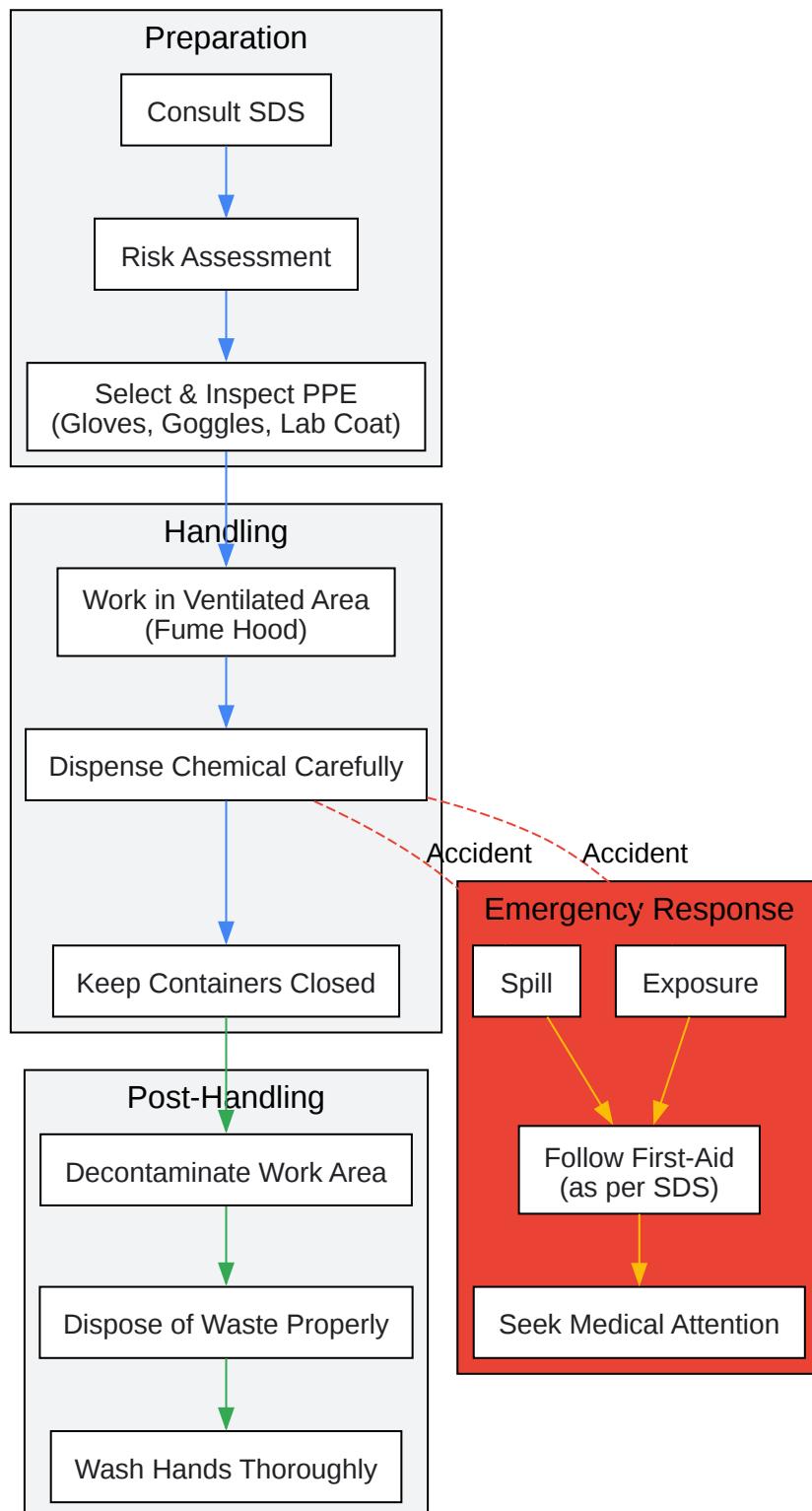
## Experimental Protocols

No experimental protocols for the determination of safety data for **2-Amino-6-chlorobenzoyl chloride** were found in the search results.

## Visualizations

The following diagram illustrates a logical workflow for the safe handling of a corrosive chemical like **2-Amino-6-chlorobenzoyl chloride**, based on general laboratory safety principles.

## Safe Handling Workflow for Corrosive Chemicals

[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling of corrosive chemicals.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CAS#:227328-16-7 | Benzoyl chloride, 2-amino-6-chloro- (9CI) | Chemsoc [chemsoc.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. 2-Chlorobenzoyl chloride | C7H4Cl2O | CID 69110 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. 2-Chlorobenzoyl chloride CAS#: 609-65-4 [m.chemicalbook.com]
- 8. 2-Chlorobenzoyl chloride - Safety Data Sheet [chemicalbook.com]
- To cite this document: BenchChem. [Technical Guide: Safety Data for 2-Amino-6-chlorobenzoyl chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1390120#2-amino-6-chlorobenzoyl-chloride-safety-data-sheet-information]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)